

Solubility Profile of Azobenzene-4,4'-dicarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: Azobenzene-4,4'-dicarboxylic Acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Azobenzene-4,4'-dicarboxylic Acid** in various solvents. Understanding the solubility of this photoresponsive molecule is critical for its application in diverse fields, including the development of smart materials, molecular switches, and innovative drug delivery systems. This document compiles available quantitative and qualitative solubility data, outlines detailed experimental protocols for solubility determination, and presents logical workflows for its synthesis and application.

Core Concepts and Applications

Azobenzene-4,4'-dicarboxylic acid is a bifunctional organic compound featuring a central photochromic azobenzene core flanked by two carboxylic acid groups. This unique structure allows for reversible trans-cis isomerization upon exposure to light of specific wavelengths, leading to significant changes in its molecular geometry and, consequently, its physical and chemical properties. The carboxylic acid moieties provide sites for further chemical modification, such as esterification or amidation, and enable its use as a linker in the formation of metal-organic frameworks (MOFs).^{[1][2]} Its application as a photoswitchable component in drug delivery systems is an area of growing interest, allowing for the controlled release of therapeutic agents.

Quantitative Solubility Data

Quantitative solubility data for **Azobenzene-4,4'-dicarboxylic Acid** is not extensively reported in the literature. However, based on available studies, the following table summarizes the known solubility in select solvents at ambient temperature (approximately 25°C). It is important to note that these values, derived from concentrations used in kinetic studies, represent a minimum solubility and may not reflect the saturation point.

Solvent	Chemical Formula	Solubility (mg/mL)	Solubility (mol/L)	Temperature (°C)	Reference
Water	H ₂ O	0.01	3.7×10^{-5}	25	[3]
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	0.02	7.4×10^{-5}	25	[3]
Chloroform	CHCl ₃	0.015	5.5×10^{-5}	25	[3]

Qualitative Solubility Observations

While comprehensive quantitative data is limited, several qualitative observations regarding the solubility of **Azobenzene-4,4'-dicarboxylic Acid** have been documented:

- Dimethyl Sulfoxide (DMSO): The compound is reported to be slightly soluble in DMSO, with solubility increasing upon heating.[2]
- Common Organic Solvents: Polymers synthesized from **Azobenzene-4,4'-dicarboxylic Acid** are generally found to be slightly soluble or insoluble in common organic solvents.[4]
- Sulfuric Acid (H₂SO₄): Concentrated sulfuric acid is noted as a solvent for polymers based on this dicarboxylic acid.[4]
- Aqueous Base: As a dicarboxylic acid, its solubility in aqueous solutions is expected to increase significantly with an increase in pH due to the deprotonation of the carboxylic acid groups to form more soluble carboxylate salts.

Experimental Protocols

The following section details a robust experimental protocol for the determination of the solubility of **Azobenzene-4,4'-dicarboxylic Acid**. This method is based on the principles of the shake-flask method coupled with UV-Vis spectrophotometric analysis, a technique well-suited for aromatic compounds.

Protocol: Determination of Saturation Solubility using the Shake-Flask Method and UV-Vis Spectroscopy

1. Materials and Reagents:

- **Azobenzene-4,4'-dicarboxylic Acid** (purity >95%)
- Selected solvents (e.g., water, ethanol, methanol, acetone, N,N-dimethylformamide, dimethyl sulfoxide) of analytical grade
- Volumetric flasks
- Scintillation vials or sealed glass tubes
- Orbital shaker or magnetic stirrer with temperature control
- Syringe filters (0.22 μm pore size, compatible with the solvent)
- UV-Vis spectrophotometer
- Quartz cuvettes

2. Preparation of Standard Solutions:

- Accurately weigh a small amount of **Azobenzene-4,4'-dicarboxylic Acid** and dissolve it in a known volume of the chosen solvent to prepare a stock solution of known concentration (e.g., 100 $\mu\text{g/mL}$).
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.

3. Calibration Curve Construction:

- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Azobenzene-4,4'-dicarboxylic Acid** in the respective solvent using the UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear and pass through the origin.

4. Sample Preparation and Equilibration:

- Add an excess amount of **Azobenzene-4,4'-dicarboxylic Acid** to a known volume of the solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
- Place the vials in an orbital shaker or on a magnetic stirrer with controlled temperature.
- Agitate the samples for a predetermined period (e.g., 24, 48, and 72 hours) to ensure that equilibrium solubility is reached. Preliminary experiments should be conducted to determine the optimal equilibration time.

5. Sample Analysis:

- After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
- Carefully withdraw a sample from the supernatant using a syringe and filter it through a 0.22 μm syringe filter to remove any undissolved particles.
- Immediately dilute the filtered solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at the λ_{max} .

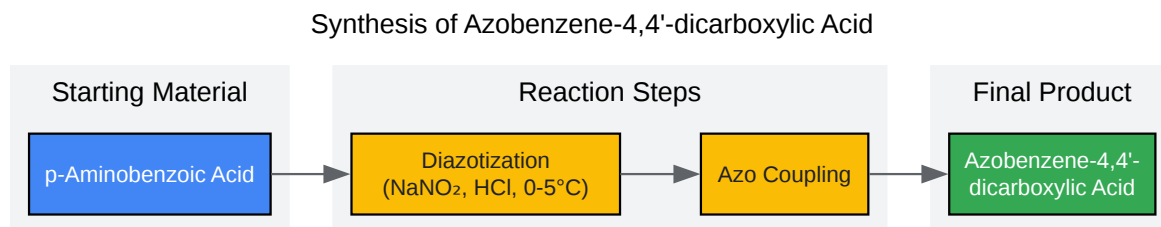
6. Calculation of Solubility:

- Using the equation of the calibration curve, determine the concentration of the diluted sample.
- Calculate the original concentration of the saturated solution by multiplying the concentration of the diluted sample by the dilution factor. This value represents the solubility of

Azobenzene-4,4'-dicarboxylic Acid in the tested solvent at the specified temperature.

Experimental and Logical Workflows

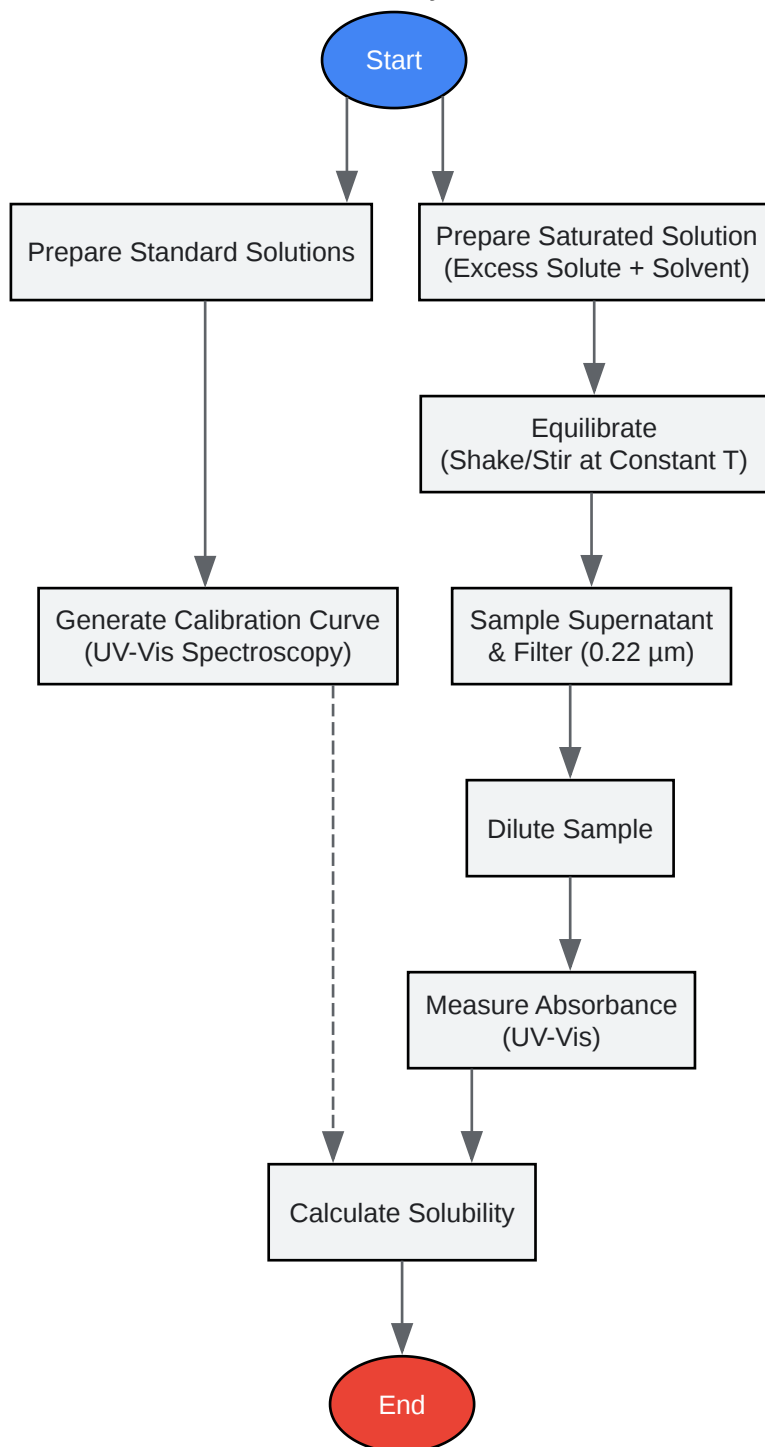
The following diagrams, generated using the DOT language, illustrate key processes related to **Azobenzene-4,4'-dicarboxylic Acid**.



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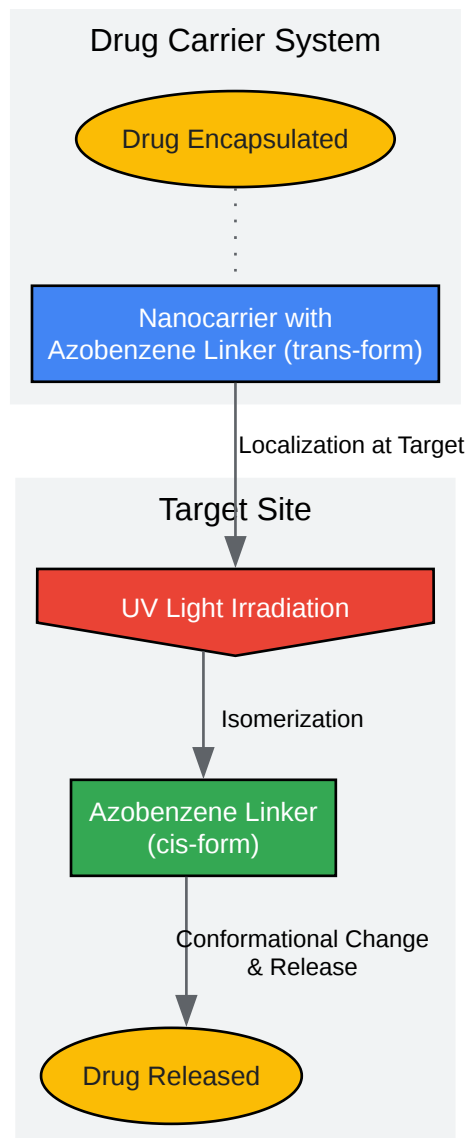
Caption: A simplified workflow for the synthesis of **Azobenzene-4,4'-dicarboxylic Acid**.

Workflow for Solubility Determination

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Caption: Experimental workflow for determining the solubility of **Azobenzene-4,4'-dicarboxylic Acid**.

Concept of Photoswitchable Drug Delivery



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Caption: Conceptual diagram of a photoswitchable drug delivery system using an azobenzene linker.

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